

An In-Depth Technical Guide to the Chemical Properties of 3-Phenylhexanoic Acid

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Compound of Interest

Compound Name: 3-Phenylhexanoic acid

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Introduction

3-Phenylhexanoic acid is a carboxylic acid derivative containing a phenyl substituent at the third carbon position of a six-carbon chain. Its structural features, combining both aromatic and aliphatic moieties, make it a molecule of interest for potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the known chemical properties of **3-phenylhexanoic acid**, including its physicochemical characteristics, spectroscopic data, and relevant experimental protocols. While specific biological activity and signaling pathway information for **3-phenylhexanoic acid** remains limited in publicly available literature, this guide lays the foundational chemical knowledge necessary for its further investigation and development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **3-phenylhexanoic acid** are summarized in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][2]
Molecular Weight	192.25 g/mol	[1][2]
IUPAC Name	3-phenylhexanoic acid	[1][2]
Synonyms	beta-Phenylcaproic acid	[1]
Computed XLogP3	3.3	[1][2]
Hydrogen Bond Donor Count	1	[1][2]
Hydrogen Bond Acceptor Count	2	[1][2]
Rotatable Bond Count	5	[1][2]
Topological Polar Surface Area	37.3 Å ²	[1][2]

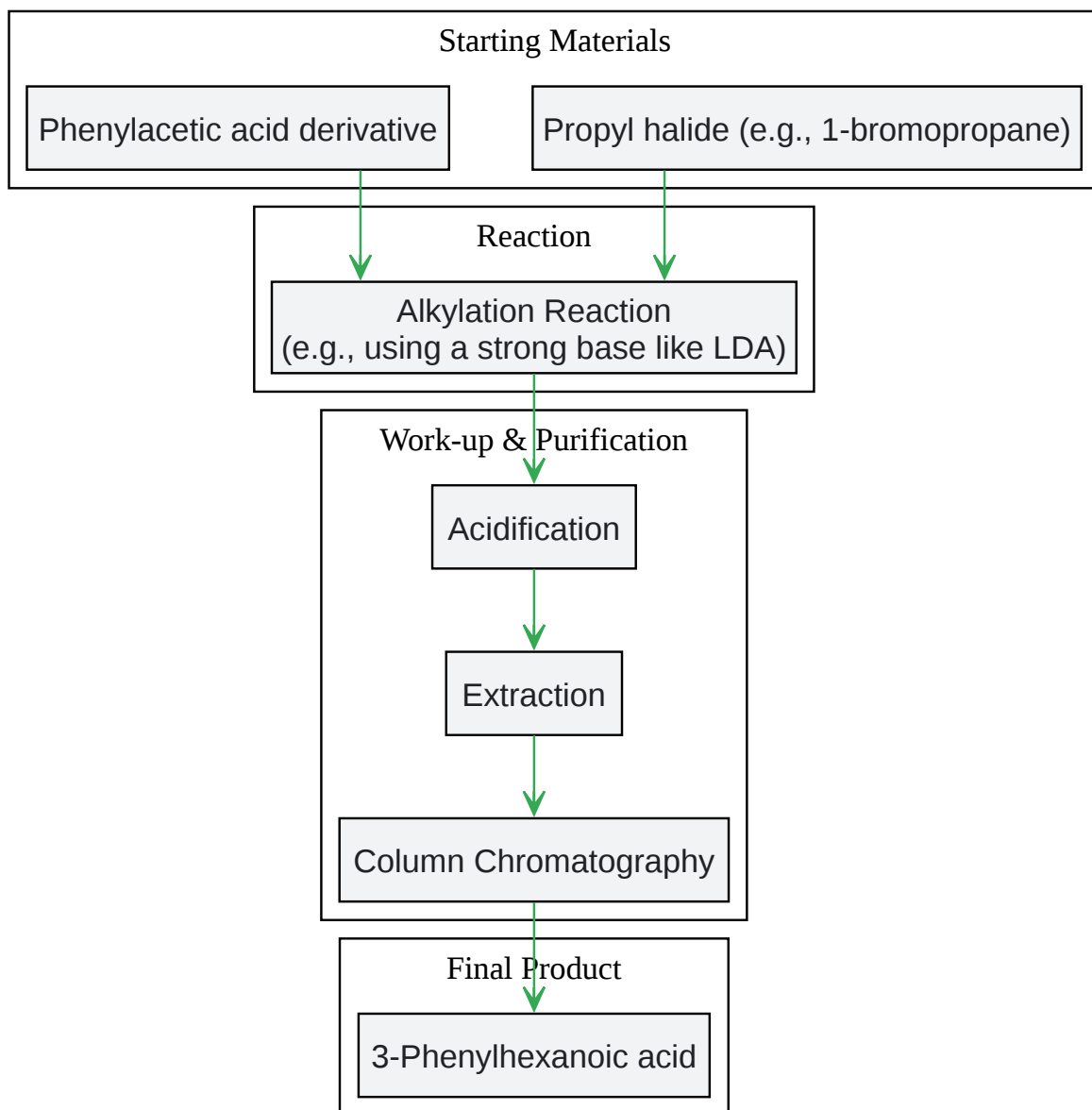
Synthesis

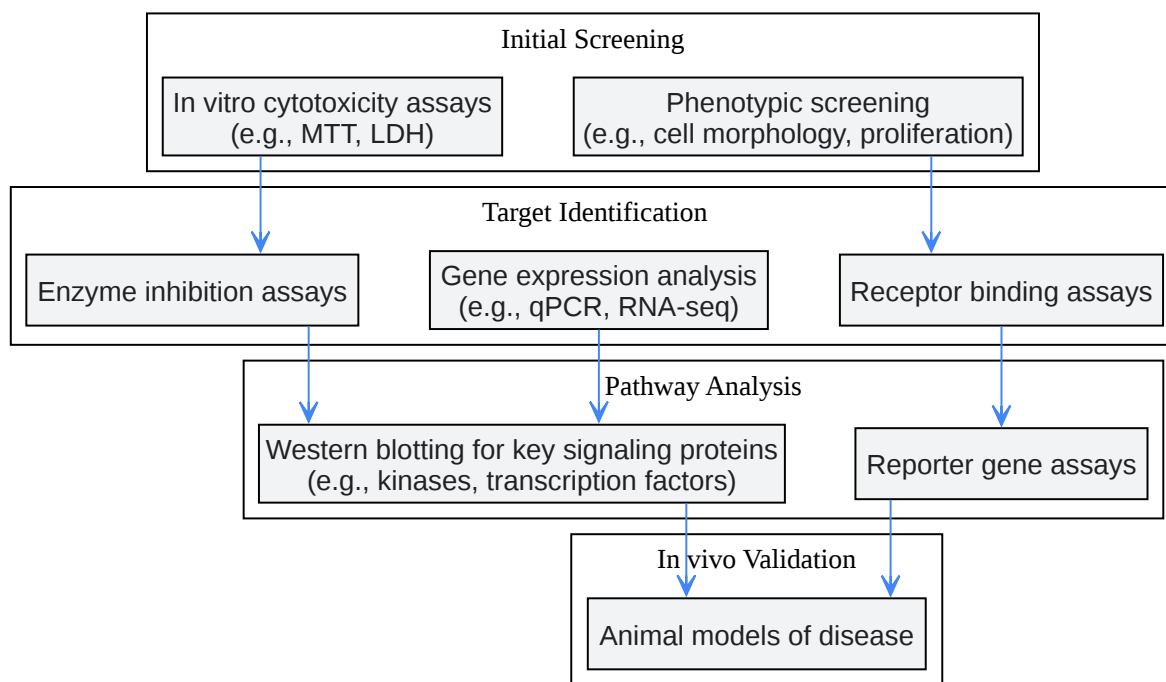
A specific, detailed synthesis protocol for **3-phenylhexanoic acid** is not readily available in the surveyed literature. However, a general method for the synthesis of a related compound, 6-phenylhexanoic acid, can be adapted. This reaction involves a nickel-catalyzed cross-coupling of an alkyl halide with a cyclic anhydride.

General Synthetic Approach (Adapted from 6-Phenylhexanoic Acid Synthesis)[3]

A plausible synthetic route for **3-phenylhexanoic acid** could involve the reaction of a propyl-substituted aromatic precursor with a suitable three-carbon synthon, followed by functional group manipulation to yield the carboxylic acid. A more direct, but potentially challenging, approach would be the alkylation of a phenylacetic acid derivative.

Logical Workflow for a Potential Synthesis:





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References

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- 2. 3-Phenylhexanoic acid | C₁₂H₁₆O₂ | CID 235168 - PubChem [pubchem.ncbi.nlm.nih.gov]
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